

(Z)-Fluoxastrobin Isomer: A Technical Examination of Biological Activity

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Compound of Interest

Compound Name: (Z)-Fluoxastrobin

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Abstract

Fluoxastrobin, a prominent member of the strobilurin class of fungicides, is a critical tool in modern agriculture for the management of a broad spectrum of fungal plant diseases.[1][2] Its mechanism of action involves the inhibition of mitochondrial respiration, a vital cellular process in fungi.[3][4] Fluoxastrobin exists as two geometric isomers, (E)- and **(Z)-Fluoxastrobin**, arising from the configuration around the methoxyimino group. It is widely established in scientific literature that the (E)-isomer is the biologically active form, exhibiting potent fungicidal efficacy.[1][5] This technical guide provides an in-depth analysis of the biological activity of the **(Z)-Fluoxastrobin** isomer, consolidating available data, outlining relevant experimental protocols, and illustrating key pathways to provide a comprehensive resource for researchers and professionals in the field. While direct quantitative data for the (Z)-isomer is limited, this guide synthesizes established principles of strobilurin chemistry and fungicidal testing to present a thorough understanding of its expected biological profile.

Introduction to Strobilurin Isomerism and Biological Activity

Strobilurin fungicides, inspired by natural antifungal compounds, function by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III) in the mitochondrial respiratory chain.[3][4] This binding blocks electron transfer, halting ATP production and leading

to fungal cell death. The specific stereochemistry of the molecule plays a crucial role in its ability to effectively bind to the target site.

Fluoxastrobin's structure includes a C=N double bond in the methoxyimino group, which gives rise to (E) and (Z) geometric isomers. The spatial arrangement of the substituents around this double bond significantly influences the molecule's overall shape and its interaction with the binding pocket of the cytochrome bc1 complex. The (E)-isomer possesses the optimal conformation for high-affinity binding, resulting in its potent fungicidal activity.^[6] Conversely, the (Z)-isomer is generally considered to have significantly lower or negligible fungicidal activity due to a conformation that does not fit as effectively into the target site.^{[1][5]}

Quantitative Biological Activity Data

Direct and extensive quantitative data comparing the fungicidal activity of **(Z)-Fluoxastrobin** and (E)-Fluoxastrobin is not widely available in peer-reviewed literature. This is likely because the focus of commercial development and academic research has been on the highly active (E)-isomer. However, the expected trend of significantly lower activity for the (Z)-isomer is supported by data from other strobilurin fungicides with similar isomeric properties.

For instance, a study on the strobilurin fungicide pyribencarb, which also has (E) and (Z) isomers, demonstrated a substantial difference in their biological activity. The (E)-isomer of pyribencarb showed potent antifungal activity with Minimum Inhibitory Concentrations (MICs) in the range of 0.025–0.05 mg/kg⁻¹, while the (Z)-isomer had MICs greater than 0.25 mg/kg⁻¹, indicating significantly lower efficacy.^[7] This provides a strong indication of the expected disparity in activity between the fluoxastrobin isomers.

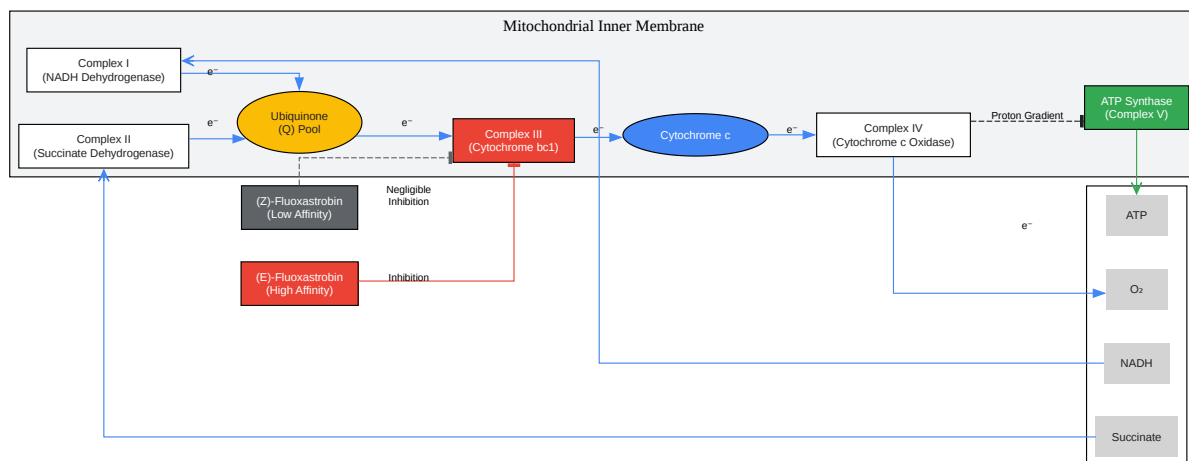
Table 1: Comparative Fungicidal Activity of Strobilurin Isomers (Illustrative)

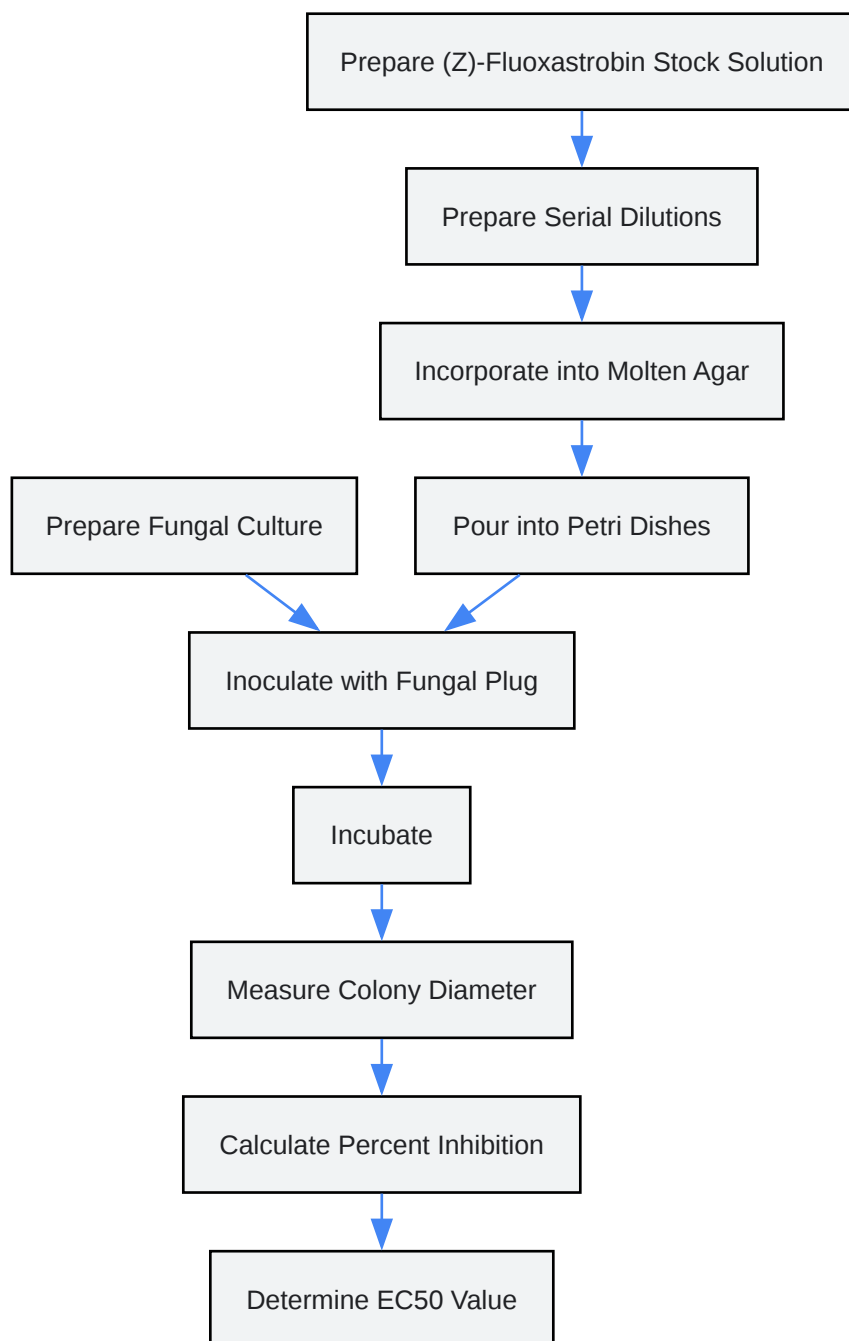
Compound	Isomer	Fungal Species	Activity Metric (unit)	Value	Reference
Pyribencarb	(E)	Botrytis cinerea	MIC (mg/kg ⁻¹)	0.025–0.05	[7]
Pyribencarb	(Z)	Botrytis cinerea	MIC (mg/kg ⁻¹)	> 0.25	[7]
Pyribencarb	(E)	Fusarium oxysporum	MIC (mg/kg ⁻¹)	0.025–0.05	[7]
Pyribencarb	(Z)	Fusarium oxysporum	MIC (mg/kg ⁻¹)	> 0.25	[7]
Pyribencarb	(E)	Monilinia fructicola	MIC (mg/kg ⁻¹)	0.025–0.05	[7]
Pyribencarb	(Z)	Monilinia fructicola	MIC (mg/kg ⁻¹)	> 0.25	[7]
(Z)-Fluoxastrobin	(Z)	Various	EC50, IC50, MIC	Data not available	

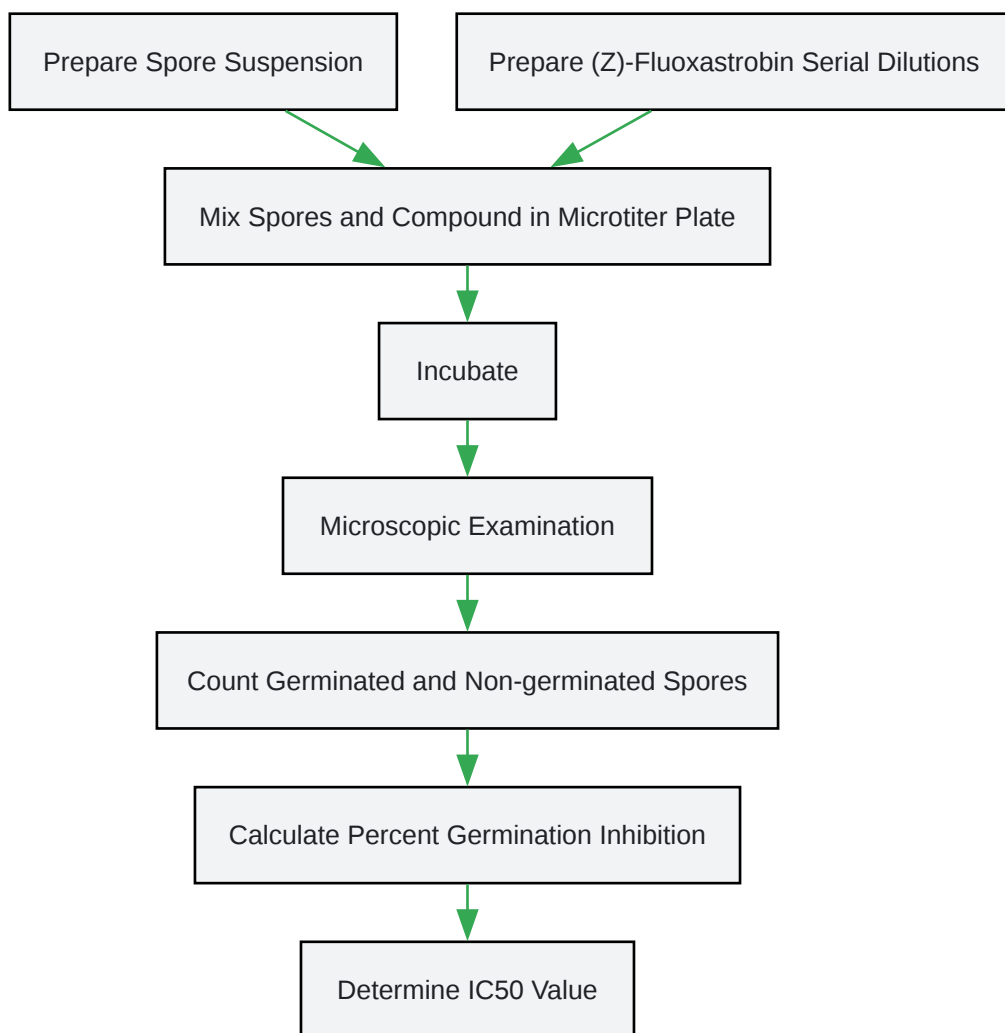
Note: This table is illustrative and uses data from a related strobilurin to demonstrate the expected trend in the biological activity of **(Z)-Fluoxastrobin**.

Mechanism of Action: The Strobilurin Pathway

The fungicidal activity of strobilurins, including the (E)-isomer of Fluoxastrobin, is a result of their targeted inhibition of the mitochondrial respiratory chain.







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